

A Comprehensive Approach for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *5-nitro-1-phenyl-1H-pyridin-2-one*

Cat. No.: *B8468305*

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Abstract

This technical guide provides an in-depth, experience-driven framework for the complete structure elucidation of the target molecule, **5-nitro-1-phenyl-1H-pyridin-2-one**. This document moves beyond a simple recitation of analytical techniques, instead focusing on the strategic integration of synthesis and spectroscopy to build an unassailable structural proof. We will detail the rationale behind the chosen synthetic route, provide step-by-step experimental protocols, and offer a comprehensive interpretation of the resulting spectroscopic data, including ^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectrometry. This guide is intended for researchers, medicinal chemists, and process development scientists who require a robust and logical workflow for the characterization of novel heterocyclic compounds.

Introduction: The Significance of Pyridinone Scaffolds

The pyridinone core is a privileged scaffold in medicinal chemistry, forming the central framework of numerous biologically active compounds.^{[1][2]} Its unique electronic and steric properties allow for diverse functionalization, leading to compounds with a wide range of therapeutic applications, including anticancer, antiviral, and antibacterial agents.^{[1][2]} The

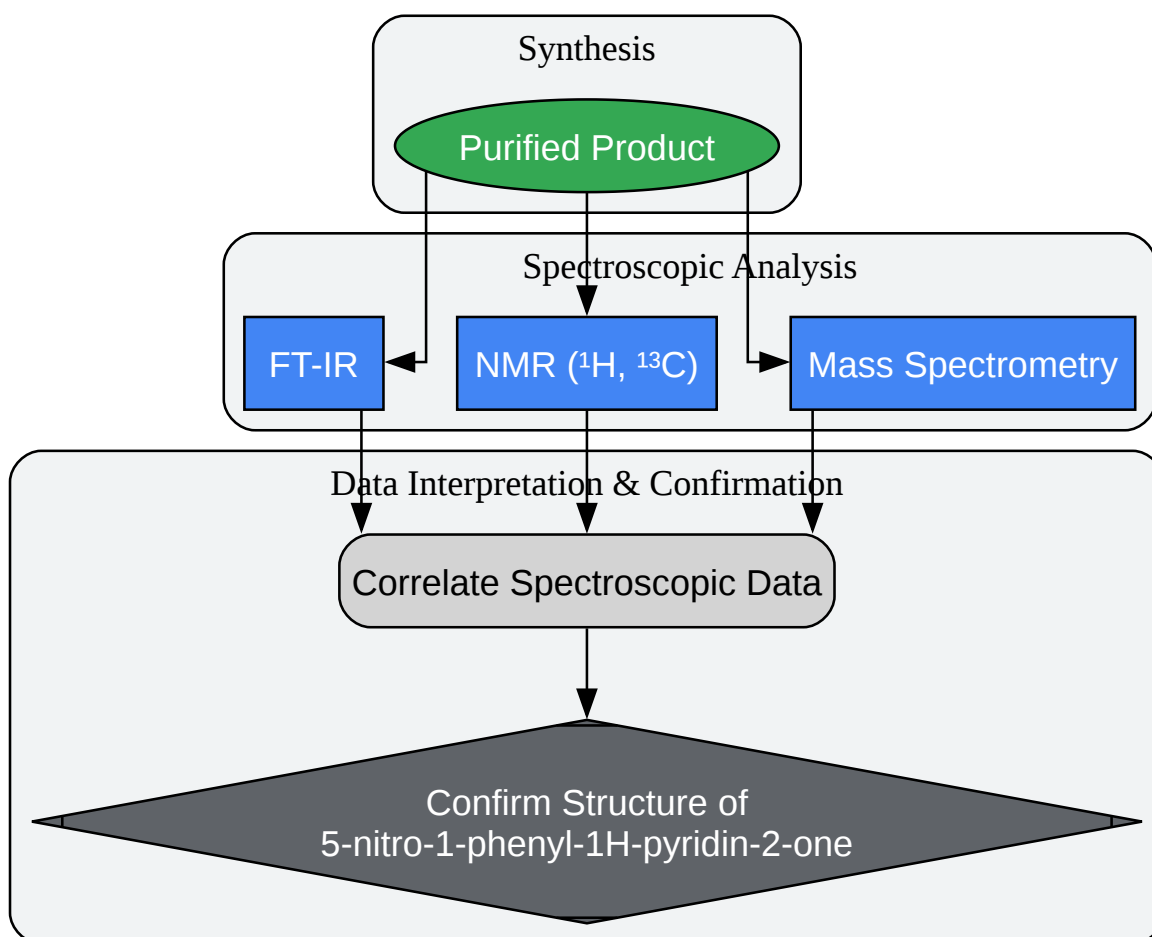
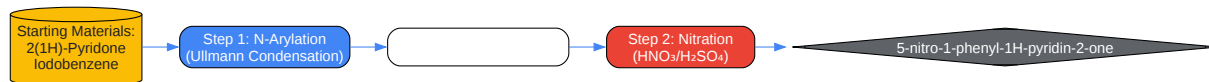
introduction of a nitro group and a phenyl substituent, as in **5-nitro-1-phenyl-1H-pyridin-2-one**, can significantly modulate the molecule's pharmacological profile. Therefore, unambiguous confirmation of its chemical structure is a critical first step in any drug discovery and development program.

This guide will systematically address the synthesis and multi-faceted spectroscopic analysis required to definitively elucidate the structure of **5-nitro-1-phenyl-1H-pyridin-2-one**.

Synthetic Strategy and Experimental Protocol

A logical and efficient synthesis is the cornerstone of structural elucidation, as it provides the material for analysis and offers preliminary structural insights. For the preparation of **5-nitro-1-phenyl-1H-pyridin-2-one**, a two-step sequence is employed: the N-arylation of 2(1H)-pyridone followed by regioselective nitration.

Synthesis Workflow



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- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. diva-portal.org \[diva-portal.org\]](https://diva-portal.org)
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